

# Personal protective equipment for handling Methylallyl trisulfide

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## Compound of Interest

Compound Name: **Methylallyl trisulfide**

Cat. No.: **B1202920**

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## Essential Safety Guide: Handling Methylallyl Trisulfide

This guide provides crucial safety and logistical information for the handling and disposal of **Methylallyl trisulfide** (CAS No. 34135-85-8). Designed for researchers, scientists, and drug development professionals, these procedural steps ensure safe laboratory operations when working with this compound. **Methylallyl trisulfide** is a colorless to pale yellow, oil-soluble liquid with a strong, garlic-like odor.<sup>[1][2]</sup> It is recognized as a flammable liquid and can cause irritation to the skin, eyes, and respiratory system, necessitating strict adherence to safety protocols.<sup>[1][3]</sup>

## Chemical and Physical Properties

A summary of key quantitative data for **Methylallyl trisulfide** is presented below. This information is critical for conducting a thorough risk assessment prior to handling.

Property	Value	Source(s)
CAS Number	34135-85-8	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>8</sub> S <sub>3</sub>	
Molecular Weight	152.3 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Strong garlic-like	
Boiling Point	28-30 °C at 0.05 mmHg	
Flash Point	82.9 °C	
Density	~1.157 g/cm <sup>3</sup> (Predicted)	
Water Solubility	Slightly soluble	

## Operational Plan: Personal Protective Equipment (PPE) and Handling

A systematic approach to PPE selection and chemical handling is paramount. The following protocols provide step-by-step guidance for safe operations.

### Required Personal Protective Equipment (PPE)

Selection of appropriate PPE must be based on a risk assessment of the specific procedures being performed.

- Hand Protection:
  - Wear chemical-resistant gloves. Given that specific permeation data for **Methylallyl trisulfide** is not readily available, select gloves made from materials known to be resistant to a broad range of organic sulfur compounds, such as Nitrile or Neoprene.
  - Protocol: Always inspect gloves for tears or holes before use. Use proper removal techniques to avoid skin contact, and dispose of contaminated gloves in accordance with

institutional hazardous waste guidelines. Wash hands thoroughly after handling the compound.

- Eye and Face Protection:

- Wear chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- If there is a significant risk of splashing, a face shield should be worn in addition to goggles.

- Skin and Body Protection:

- A standard laboratory coat should be worn for all procedures.
- For tasks with a higher risk of splashing or for handling larger quantities, a chemical-resistant apron or disposable coveralls (e.g., Tychem) are recommended to prevent skin exposure.
- Ensure that safety showers are readily accessible.

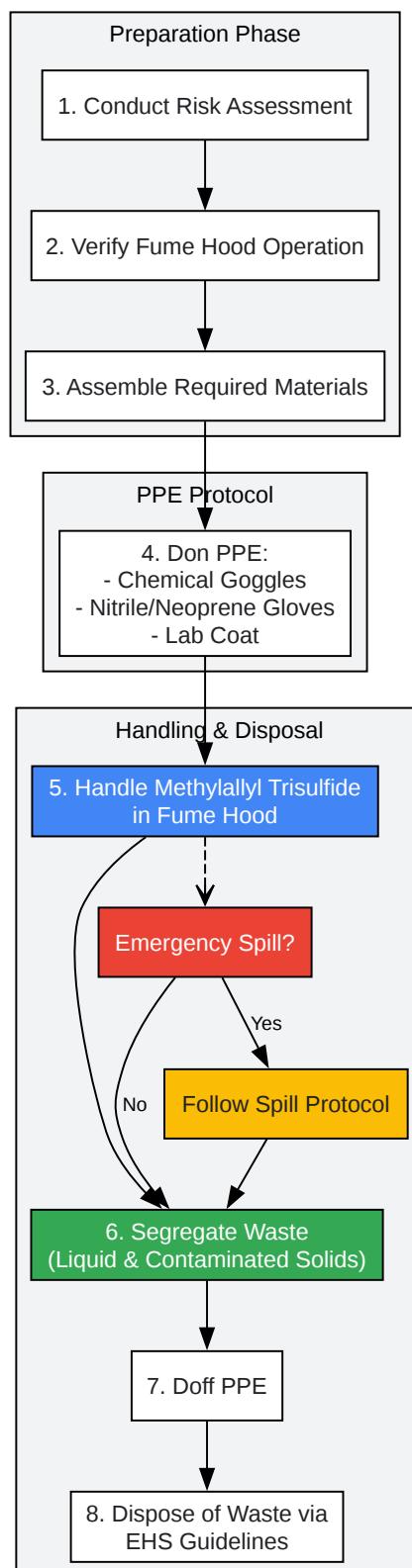
- Respiratory Protection:

- All handling of **Methylallyl trisulfide** should be conducted in a well-ventilated area, preferably inside a certified chemical fume hood, to avoid breathing vapors.
- If work outside a fume hood is unavoidable or if aerosols may be generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.

## Safe Handling Protocol

- Preparation: Before beginning work, ensure the chemical fume hood is functioning correctly. Keep the container tightly closed when not in use and store it in a cool, well-ventilated place away from heat, sparks, and open flames.
- Grounding: To prevent static discharge, which can ignite flammable vapors, ground and bond the container and receiving equipment during transfers.

- Handling: Use only non-sparking tools. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area.
- After Handling: Wash hands and any exposed skin thoroughly after completing work. Remove any contaminated clothing promptly and launder it before reuse.



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Caption: Workflow for safely handling **Methylallyl trisulfide**.

## Emergency and Disposal Plans

### Emergency First Aid Protocol

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.
- If on Skin: Immediately take off all contaminated clothing. Rinse the skin cautiously with water for several minutes.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing. If eye irritation persists, seek medical advice.
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. Immediate medical attention may be required.

### Spill Response Protocol

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation and remove all sources of ignition.
- Wearing the full PPE described above, contain and absorb the spill using an inert absorbent material such as sand, earth, or a universal binder.
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.
- Clean the spill area thoroughly.

### Disposal Plan

The disposal of **Methylallyl trisulfide** and its contaminated materials must be handled as hazardous waste.

- Waste Collection:
  - Collect all surplus **Methylallyl trisulfide** and any contaminated materials (e.g., gloves, absorbent pads, pipette tips) in a designated, properly labeled, and sealed hazardous

waste container.

- The container must be compatible with the chemical.
- Label the container clearly with "Hazardous Waste," "Flammable Liquid," and the full chemical name.
- Disposal Procedure:
  - Do not dispose of **Methylallyl trisulfide** down the drain or in the regular trash. This can lead to environmental contamination and potential ignition hazards in the plumbing.
  - All waste must be disposed of according to local, regional, and national environmental regulations.
  - Arrange for pickup and disposal by a licensed hazardous waste disposal company or through your institution's Environmental Health and Safety (EHS) office.
  - Contaminated packaging should be treated as unused product and disposed of in the same manner.

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## References

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